

safety data sheet (SDS) for 1-[1-(2-Chlorophenyl)ethyl]piperazine

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Compound of Interest

Compound Name: 1-[1-(2-Chlorophenyl)ethyl]piperazine
CAS No.: 512775-15-4
Cat. No.: B2882448

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Technical Safety Guide: **1-[1-(2-Chlorophenyl)ethyl]piperazine**

CAS Registry Number: 512775-15-4 Molecular Formula: C₁₂H₁₇ClN₂ Molecular Weight: 224.73 g/mol [1]

Part 1: Chemical Profile & Therapeutic Relevance[2]

1.1 Identity & Context **1-[1-(2-Chlorophenyl)ethyl]piperazine** is a specialized heterocyclic intermediate used primarily in the synthesis of pharmaceutical agents targeting the central nervous system (CNS). Structurally, it is a piperazine derivative characterized by a chiral ethyl bridge linking the piperazine ring to a 2-chlorophenyl moiety.

1.2 Structural Activity Relationship (SAR) & Risks Unlike simple phenylpiperazines (e.g., mCPP), the addition of the ethyl group at the benzylic position introduces a chiral center and increases lipophilicity.

- Pharmacophore Implication: This structural motif is often associated with high-affinity binding to monoamine transporters (SERT, DAT, NET) and serotonin receptors. Consequently,

accidental exposure may result in potent psychoactive or sympathomimetic effects, necessitating handling protocols similar to potent active pharmaceutical ingredients (APIs).

- **Chemical Reactivity:** The secondary amine on the piperazine ring is a nucleophile, making the compound prone to forming salts with atmospheric CO₂ (carbamates) or reacting violently with strong oxidizing agents.

Part 2: GHS Hazard Forensics

2.1 Hazard Classification (GHS) Based on structural analogs and UN transport data (UN 1759), this compound is classified as Corrosive/Severe Irritant.

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	1B	Causes severe skin burns and eye damage.[2]	H314
Acute Toxicity (Oral)	4	Harmful if swallowed.	H302
Sensitization (Resp/Skin)	1	May cause allergy or asthma symptoms.[2] [3]	H334
Aquatic Toxicity	3	Harmful to aquatic life.	H402

2.2 Critical Risk Analysis

- **Corrosivity:** The free base form is highly alkaline (pKa ~9-10). Direct contact with mucous membranes causes immediate saponification of lipids and protein denaturation, leading to irreversible tissue damage.
- **Unknown Systemic Toxicity:** As a research chemical, specific LD50 data is often absent. Researchers must assume high potency. The "ethyl" linker often enhances blood-brain barrier penetration compared to its des-ethyl analogs.

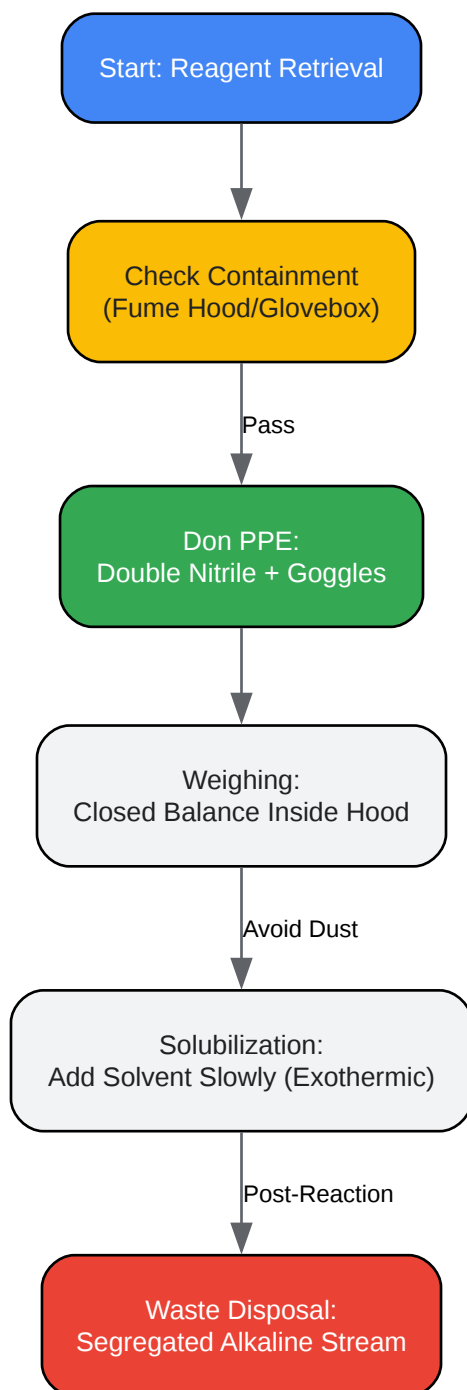
Part 3: Operational Control & Engineering Safeguards

3.1 Engineering Controls Handling must occur within a Class II Biological Safety Cabinet (BSC) or a Chemical Fume Hood with a face velocity of 80–100 fpm.

3.2 Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 (minimum) for solid handling; Half-mask with organic vapor/acid gas cartridges if heating or generating aerosols.
- Dermal: Double-gloving strategy. Inner layer: Nitrile (4 mil); Outer layer: Nitrile (8 mil) or Neoprene.
- Ocular: Chemical splash goggles and face shield when handling >1g or liquid formulations.

3.3 Safe Handling Workflow (DOT Visualization)



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Figure 1: Standard Operating Procedure for handling corrosive piperazine intermediates.

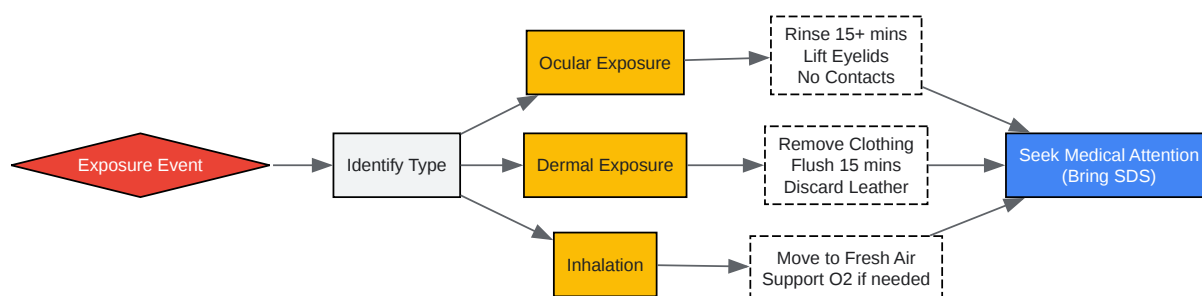
Part 4: Emergency Response Algorithms

4.1 Exposure Response Logic Immediate action is required for corrosive exposures. The "neutralization" myth (using vinegar on alkali burns) is dangerous; dilution is the only safe first aid.

4.2 Spills & Decontamination

- Solid Spill: Do not dry sweep. Cover with a distinct color absorbent pads (to visualize boundary), dampen slightly with inert oil or excessive water (if safe) to prevent dust, and scoop into a hazardous waste container.
- Liquid Spill: Absorb with vermiculite or sand. Do not use sawdust (fire hazard with potential oxidizers).

4.3 Emergency Decision Tree (DOT Visualization)



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Figure 2: Triage protocol for acute exposure to **1-[1-(2-Chlorophenyl)ethyl]piperazine**.

Part 5: Storage & Stability

5.1 Stability Profile

- Hygroscopic: The compound attracts moisture. Storage in a desiccator is mandatory to prevent hydrolysis or clumping.

- Air Sensitive: Secondary amines can oxidize. Store under inert gas (Argon/Nitrogen) if possible.

5.2 Quantitative Storage Data

Parameter	Specification	Rationale
Temperature	2–8°C (Refrigerated)	Retards oxidative degradation.
Atmosphere	Inert (N ₂ /Ar)	Prevents carbonate formation.
Container	Amber Glass	Protects from potential photodegradation.
Shelf Life	24 Months	If seal remains unbroken.

References

- PubChem. (2025).[4] Compound Summary: 1-(2-Chlorophenyl)piperazine (Structural Analog). National Library of Medicine. Retrieved from [[Link](#)]
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